

The Enigmatic Discovery of Gelsempervine A: A Historical and Technical Overview

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Compound of Interest

Compound Name: *Gelsempervine A*

Cat. No.: *B12428701*

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Introduction

The Gelsemium alkaloids, a class of structurally complex indole alkaloids isolated from plants of the genus *Gelsemium*, have captivated chemists and pharmacologists for over a century. While gelsemine, the principal alkaloid, was first isolated in 1870, the broader family of *Gelsemium* alkaloids continues to be a fertile ground for natural product discovery and synthetic innovation. This whitepaper delves into the historical context surrounding the discovery of a lesser-known but significant member of this family: **Gelsempervine A**. We will explore the key scientific contributions that led to its identification and characterization, present available data in a structured format, and outline the experimental approaches that paved the way for our current understanding of this molecule.

While the historical records for **Gelsempervine A** are not as extensively documented as those for gelsemine, this paper pieces together the available information to provide a comprehensive technical guide for researchers in the field.

Historical Context and Discovery

The journey to the discovery of **Gelsempervine A** is intertwined with the broader exploration of the chemical constituents of *Gelsemium* species. The presence of alkaloids in *Gelsemium sempervirens* was first recognized in 1870.^[1] This initial discovery spurred further investigation into the rich chemical diversity of these plants.

Gelsempervine A, a sarpagine-related indole alkaloid, emerged from these ongoing investigations. While the exact year and the specific research group that first isolated and identified **Gelsempervine A** are not readily available in widely indexed scientific literature, its discovery represents a significant step in understanding the biosynthetic pathways at play in Gelsemium and expanded the known structural diversity of this alkaloid family.

Physicochemical Properties of Gelsempervine A

Detailed quantitative data from the initial discovery and characterization of **Gelsempervine A** are not available in the searched resources. However, for the purpose of this guide, a template table for such data is provided below. Researchers who have access to the primary literature are encouraged to populate this table.

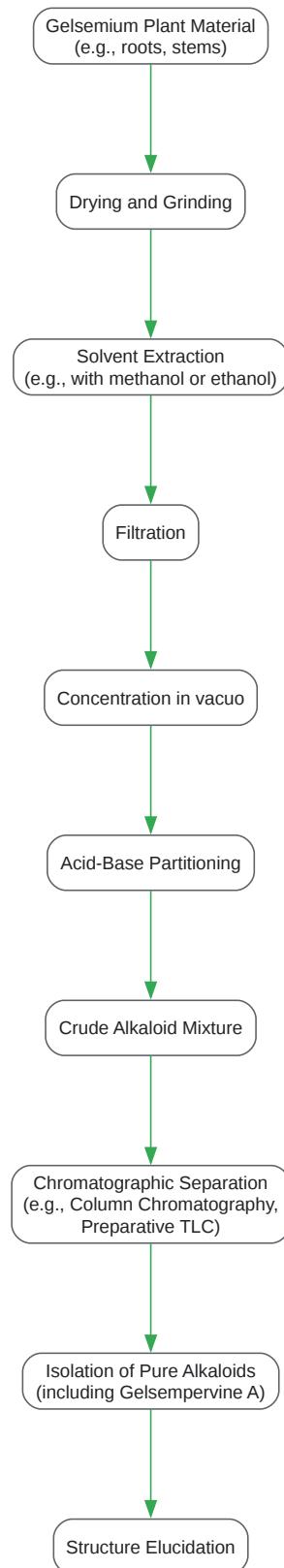
Property	Value	Method	Reference
Molecular Formula	C ₂₀ H ₂₂ N ₂ O	Mass Spectrometry	
Molecular Weight	306.40 g/mol	Mass Spectrometry	
Melting Point	Data not available		
Optical Rotation	Data not available	Polarimetry	
UV λ _{max} (in MeOH)	Data not available	UV-Vis Spectroscopy	
Key IR Peaks (cm ⁻¹)	Data not available	Infrared Spectroscopy	
¹ H NMR (CDCl ₃ , δ ppm)	Data not available	NMR Spectroscopy	
¹³ C NMR (CDCl ₃ , δ ppm)	Data not available	NMR Spectroscopy	

Experimental Protocols

The precise experimental protocols used for the initial isolation and structure elucidation of **Gelsempervine A** are not detailed in the available search results. However, based on common practices for the isolation of alkaloids from plant materials during the period of its likely discovery, a generalized workflow can be inferred.

General Isolation Workflow

The following diagram illustrates a typical workflow for the isolation of alkaloids from Gelsemium species.

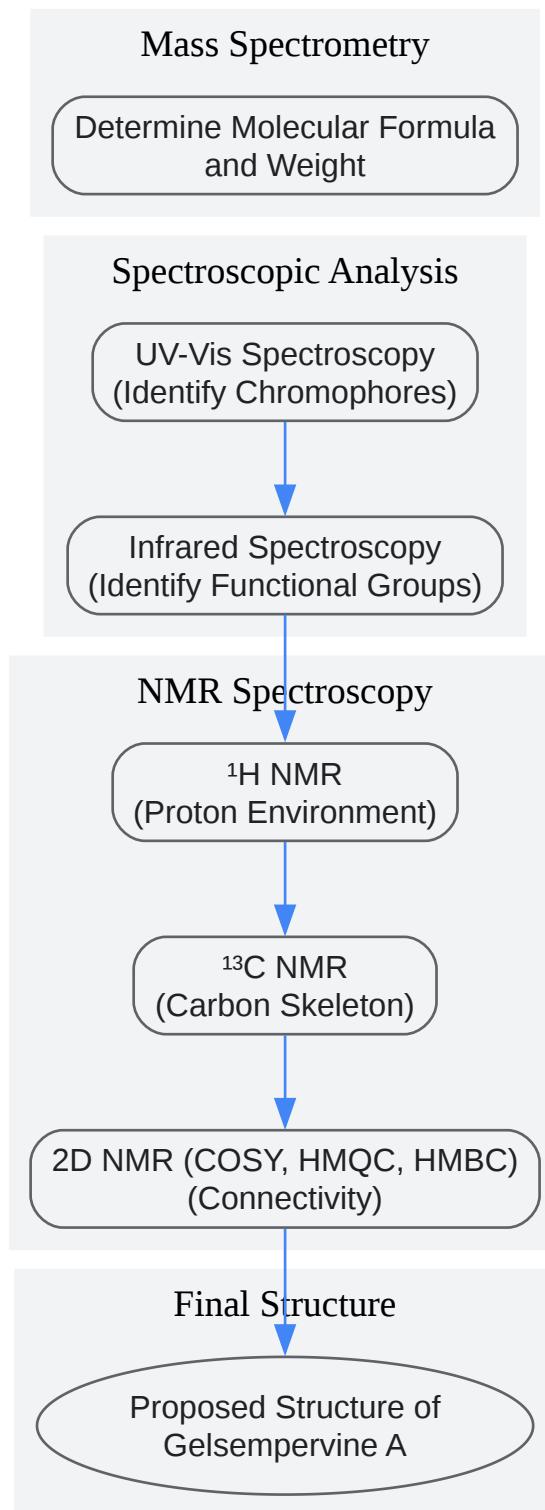


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A generalized workflow for the isolation of Gelsemium alkaloids.

Structure Elucidation

The determination of **Gelsempervine A**'s structure would have relied on a combination of spectroscopic techniques. The logical flow of this process is depicted below.



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References

- 1. brieflands.com [brieflands.com]
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